

# (R)-Benzyl 2-cyclopropyl-2-hydroxyacetate material safety data sheet (MSDS)

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

**Compound Name:** (R)-Benzyl 2-cyclopropyl-2-hydroxyacetate

**Cat. No.:** B12382274

[Get Quote](#)

An In-Depth Technical Guide to the Material Safety of **(R)-Benzyl 2-cyclopropyl-2-hydroxyacetate** for Researchers and Drug Development Professionals

As a Senior Application Scientist, this guide provides a comprehensive overview of the material safety aspects of **(R)-Benzyl 2-cyclopropyl-2-hydroxyacetate**, a key building block in contemporary drug discovery. This document moves beyond a standard Material Safety Data Sheet (MSDS) to offer an in-depth analysis of the compound's structural features and their implications for safe handling, storage, and emergency preparedness. It is designed to empower researchers, scientists, and drug development professionals with the knowledge to work with this compound safely and effectively.

## Chemical Identity and Physicochemical Properties

**(R)-Benzyl 2-cyclopropyl-2-hydroxyacetate** is a chiral alpha-hydroxy ester containing a cyclopropyl moiety. Its unique structural characteristics are pivotal in its synthetic applications, particularly in the construction of complex molecules like pyrrolidines for antibody-drug conjugates (ADCs)[1]. A thorough understanding of its basic properties is the foundation of a robust safety protocol.

Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>14</sub> O <sub>3</sub>	<a href="#">[2]</a>
Molecular Weight	206.24 g/mol	<a href="#">[2]</a>
CAS Number	2414393-47-6	<a href="#">[2]</a> <a href="#">[3]</a>
Appearance	White solid (presumed)	<a href="#">[4]</a>
Storage Temperature	-20°C	<a href="#">[4]</a>

## Hazard Identification and GHS Classification

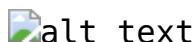
While a specific, detailed Safety Data Sheet (SDS) for the (R)-enantiomer is not readily available in public literature, the GHS hazard classifications have been reported. Furthermore, a comprehensive SDS for the corresponding (S)-enantiomer, (S)-Benzyl 2-cyclopropyl-2-hydroxyacetate, provides a reliable basis for assessing the hazards, as the stereochemistry is unlikely to significantly alter the acute toxicological profile.

The following GHS classifications are based on data for both the (R)- and (S)-enantiomers:

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity, Single Exposure (Respiratory Tract Irritation)	Category 3	H335: May cause respiratory irritation

Signal Word: Warning

Hazard Pictograms:



## The Science Behind the Hazards: A Deeper Look

A sophisticated understanding of the potential risks associated with **(R)-Benzyl 2-cyclopropyl-2-hydroxyacetate** stems from an analysis of its core structural components: the alpha-hydroxy ester and the cyclopropyl group.

### The Alpha-Hydroxy Ester Moiety: Implications for Skin and Eye Irritation

The presence of the alpha-hydroxy acid (AHA) ester functionality is the likely contributor to the observed skin and eye irritation. AHAs are known to have exfoliative properties and can disrupt the cohesion of corneocytes in the skin barrier, which can lead to irritation, redness, and burning, particularly at higher concentrations<sup>[5]</sup>. The U.S. Food and Drug Administration (FDA) has noted these potential adverse reactions with AHA-containing products<sup>[5]</sup>.

Furthermore, a significant concern with AHAs is their potential to increase the skin's sensitivity to UV radiation. Topical application of some AHAs has been shown to enhance the formation of sunburn cells<sup>[5]</sup>. While this compound is a laboratory chemical and not intended for topical application, this inherent property of the AHA class underscores the importance of avoiding skin contact.

### The Cyclopropyl Ring: A Double-Edged Sword in Drug Development

The cyclopropyl ring is a highly valued structural motif in modern medicinal chemistry. It is often incorporated into drug candidates to enhance metabolic stability, increase potency, and improve brain permeability<sup>[6][7]</sup>. The high C-H bond dissociation energy of the cyclopropyl group makes it less susceptible to oxidative metabolism by cytochrome P450 (CYP) enzymes<sup>[8]</sup>.

However, the cyclopropyl group can also present metabolic liabilities. In certain molecular contexts, particularly when attached to amines, the cyclopropyl ring can undergo metabolic activation to form reactive intermediates<sup>[8]</sup>. For instance, the hepatotoxicity of the antibiotic trovafloxacin is linked to the CYP-mediated oxidation of its cyclopropylamine moiety, leading to reactive ring-opened intermediates that can form covalent adducts with hepatic proteins<sup>[8]</sup>.

While **(R)-Benzyl 2-cyclopropyl-2-hydroxyacetate** does not contain a cyclopropylamine, the potential for metabolic activation of the cyclopropyl ring is a critical consideration for researchers in drug development. The metabolism of a cyclopropyl-containing drug candidate, panadiplon, to cyclopropane carboxylic acid has been linked to hepatic toxicity in some preclinical models[9]. This highlights the importance of thorough metabolic and toxicological profiling of any novel compound containing this moiety.

## Safe Handling and Personal Protective Equipment (PPE)

A proactive approach to safety is paramount when working with **(R)-Benzyl 2-cyclopropyl-2-hydroxyacetate**. The following protocols are based on the known hazards and are designed to minimize exposure.

### Engineering Controls

- Ventilation: Work with this compound should be conducted in a well-ventilated area. For procedures that may generate dust or aerosols, a chemical fume hood is mandatory[10].
- Safety Stations: A readily accessible safety shower and eyewash station are essential in any laboratory where this compound is handled[10].

### Personal Protective Equipment (PPE)

PPE Category	Specifications	Rationale
Eye and Face Protection	Safety glasses with side shields or goggles.	Protects against splashes and dust, preventing serious eye irritation[10].
Hand Protection	Chemically resistant gloves (e.g., nitrile).	Prevents skin contact and subsequent irritation[10].
Skin and Body Protection	Laboratory coat.	Protects clothing and underlying skin from contamination[10].
Respiratory Protection	A suitable respirator should be used if engineering controls are insufficient to control airborne dust or aerosols.	Prevents respiratory tract irritation[10].

## Storage and Stability

Proper storage is crucial to maintain the integrity of **(R)-Benzyl 2-cyclopropyl-2-hydroxyacetate** and to prevent the formation of potentially more hazardous degradation products.

- Temperature: Store at -20°C for long-term stability[4].
- Container: Keep the container tightly closed in a dry and well-ventilated place[10].
- Incompatibilities: While specific incompatibility data is not available, it is prudent to store it away from strong oxidizing agents, strong acids, and strong bases.

## Emergency Procedures: A Step-by-Step Guide

In the event of an accidental exposure or spill, a rapid and informed response is critical.

## First Aid Measures

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide respiratory support. Seek immediate medical attention[10].

- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation persists, seek medical attention[10].
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention[10].
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water. Seek immediate medical attention[10].

## Chemical Spill Response

The following workflow outlines the appropriate response to a chemical spill of **(R)-Benzyl 2-cyclopropyl-2-hydroxyacetate**.

Caption: Emergency workflow for a chemical spill.

## Disposal Considerations

All waste materials contaminated with **(R)-Benzyl 2-cyclopropyl-2-hydroxyacetate**, including spill cleanup materials, should be treated as hazardous waste.

- Containers: Place waste in a properly labeled, sealed container.
- Regulations: Dispose of the waste in accordance with all local, state, and federal regulations. Do not allow the product to enter drains or waterways[10].

## Conclusion: A Commitment to Safety in Research

**(R)-Benzyl 2-cyclopropyl-2-hydroxyacetate** is a valuable tool in the arsenal of medicinal chemists and drug development professionals. Its safe and effective use hinges on a comprehensive understanding of its chemical properties and potential hazards. By integrating the principles of proactive safety measures, appropriate personal protective equipment, and robust emergency preparedness, researchers can confidently and responsibly advance their scientific endeavors. This guide serves as a foundational resource, and it is imperative that it is supplemented by institution-specific safety protocols and a continuous commitment to a culture of safety in the laboratory.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. (R)-Benzyl 2-cyclopropyl-2-hydroxyacetate | C12H14O3 | CID 150388498 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2414393-47-6|(R)-Benzyl 2-cyclopropyl-2-hydroxyacetate|BLD Pharm [bldpharm.com]
- 4. benzyl 2-cyclopropyl-2-hydroxyacetate | 182747-31-5 [sigmaaldrich.com]
- 5. Dual Effects of Alpha-Hydroxy Acids on the Skin - PMC [pmc.ncbi.nlm.nih.gov]
- 6. nbinfo.com [nbinfo.com]
- 7. The "Cyclopropyl Fragment" is a Versatile Player that Frequently Appears in Preclinical/Clinical Drug Molecules - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. hyphadiscovery.com [hyphadiscovery.com]
- 9. Metabolic, idiosyncratic toxicity of drugs: overview of the hepatic toxicity induced by the anxiolytic, panadol - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. file.medchemexpress.com [file.medchemexpress.com]
- To cite this document: BenchChem. [(R)-Benzyl 2-cyclopropyl-2-hydroxyacetate material safety data sheet (MSDS)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12382274#r-benzyl-2-cyclopropyl-2-hydroxyacetate-material-safety-data-sheet-msds>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)